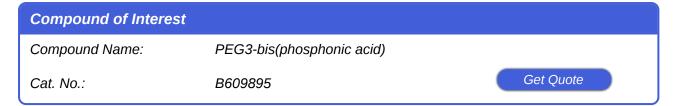


An In-Depth Technical Guide to PEG3bis(phosphonic acid): Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **PEG3-bis(phosphonic acid)**, a versatile bifunctional linker molecule. The information contained herein is intended to support researchers and professionals in the fields of drug development, materials science, and bioconjugation.

Core Properties of PEG3-bis(phosphonic acid)

PEG3-bis(phosphonic acid) is a hydrophilic linker molecule featuring a triethylene glycol (PEG3) spacer flanked by two phosphonic acid groups. This structure imparts unique properties, making it a valuable tool in various scientific applications. The polyethylene glycol component enhances aqueous solubility, while the terminal phosphonic acid groups provide strong binding capabilities to metal oxides and other surfaces. Its primary application is as a linker in Proteolysis Targeting Chimeras (PROTACs), where it connects a target protein binder and an E3 ligase ligand[1][2][3][4][5].

Solubility Data

The hydrophilic nature of the PEG3 spacer generally confers good solubility in aqueous and polar organic solvents[1][6][7]. While extensive quantitative solubility data is not widely published, the available information is summarized below.



Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	Experimentally determined value.
Water	Soluble	Qualitative assessment based on the hydrophilic nature of the PEG spacer[1][6][7].
Dimethylformamide (DMF)	Soluble	Inferred from the solubility of structurally similar PEG compounds like Bis-PEG3-acid[8].
Methanol	Likely Soluble	Low molar mass PEGs are generally soluble in methanol[9].
Chloroform	Likely Soluble	Low molar mass PEGs are generally soluble in chloroform[9].
Tetrahydrofuran (THF)	Likely Soluble	Low molar mass PEGs are generally soluble in THF[9].
Dimethyl acetamide (DMAc)	Likely Soluble	Low molar mass PEGs are generally soluble in DMAc[9].

Stability Profile

PEG3-bis(phosphonic acid) exhibits notable stability, a critical attribute for its applications in drug development and materials science. The phosphonic acid functional groups and the PEG backbone contribute to its overall robust nature.



Stability Type	Observation
Hydrolytic Stability	The phosphonic acid linkage to surfaces is highly stable in aqueous environments. Studies on PEG-grafted y-alumina membranes with phosphonic acid linkers showed that the linkage remained intact for at least 216 hours in water, demonstrating excellent hydrolytic stability[10].
Thermal Stability	The phosphonate bond to metal oxide surfaces is thermally robust, withstanding temperatures up to 800°C on alumina. Degradation of the molecule typically initiates in the organic backbone at temperatures between 200 and 350°C[11][12].
Storage Stability	For long-term storage, it is recommended to keep PEG3-bis(phosphonic acid) at -20°C in a sealed container to minimize degradation[1][7] [13][14].

Experimental Protocols General Protocol for Solubility Determination

A general protocol for determining the solubility of a PEG-containing compound like **PEG3-bis(phosphonic acid)** can be adapted from established methods for protein solubility determination using PEG precipitation[15].

- Preparation of Stock Solutions: Prepare a high-concentration stock solution of PEG3bis(phosphonic acid) in a solvent in which it is freely soluble (e.g., DMSO).
- Serial Dilutions: Create a series of dilutions of the stock solution in the solvent of interest (e.g., water, buffer).
- Equilibration: Allow the solutions to equilibrate at a controlled temperature for a set period (e.g., 24 hours).
- Observation: Visually inspect the solutions for any precipitation.



Quantification (Optional): If precipitation is observed, centrifuge the samples to pellet the
precipitate. The concentration of the supernatant can be determined using an appropriate
analytical method (e.g., HPLC with a suitable detector, or NMR with an internal standard) to
quantify the amount of dissolved compound. The highest concentration at which no
precipitate is observed is considered the solubility.

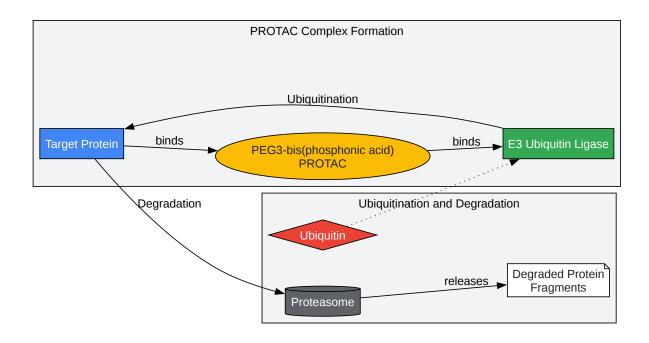
General Protocol for a Stability-Indicating Assay

A stability-indicating assay is crucial for assessing the stability of a compound under various stress conditions. A general high-performance liquid chromatography (HPLC) based method is described below[16][17][18].

- Forced Degradation Studies:
 - Acid/Base Hydrolysis: Treat a solution of PEG3-bis(phosphonic acid) with an acid (e.g., 0.1 M HCl) and a base (e.g., 0.1 M NaOH) at an elevated temperature (e.g., 60°C) for a defined period.
 - Oxidation: Treat a solution of the compound with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
 - Thermal Stress: Expose a solid sample of the compound to dry heat (e.g., 80°C).
 - Photostability: Expose a solution of the compound to UV light.
- HPLC Method Development: Develop a reverse-phase HPLC method capable of separating
 the intact PEG3-bis(phosphonic acid) from its potential degradation products. A C18
 column with a mobile phase gradient of water and acetonitrile, both containing a small
 amount of acid (e.g., 0.1% formic acid), is a common starting point.
- Analysis: Analyze the stressed samples using the developed HPLC method.
- Peak Purity Analysis: Use a photodiode array (PDA) detector to assess the peak purity of the intact compound, ensuring that no degradation products are co-eluting.
- Validation: Validate the method according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.



Visualizations PROTAC Signaling Pathway

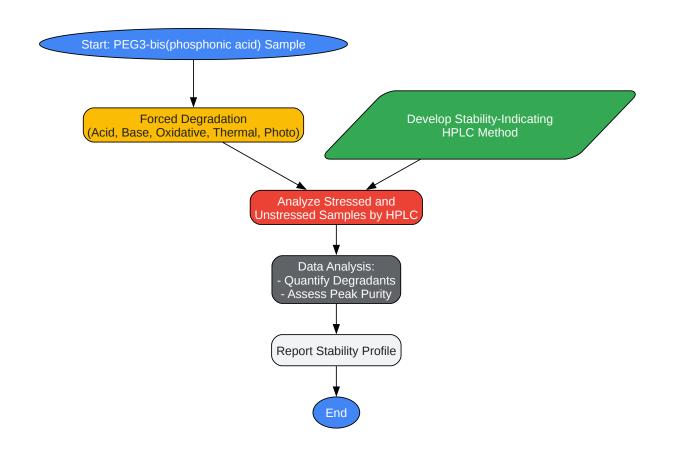


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Caption: PROTAC-mediated protein degradation pathway.

Experimental Workflow for Stability-Indicating Assay





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Caption: Workflow for a stability-indicating assay.

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